

Application of 3-Octanol in Fragrance and Perfumery: Detailed Application Notes and Protocols

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Compound of Interest

Compound Name: 3-Octanol

Cat. No.: B3432417

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Introduction

3-Octanol, a secondary fatty alcohol, is a versatile ingredient in the fragrance and perfumery industry, prized for its unique and natural scent profile.^{[1][2]} Its characteristic earthy, mushroom-like, and herbaceous aroma lends a touch of nature to a variety of fragrance compositions.^{[1][3][4]} Naturally occurring in sources such as mushrooms (including boletus, forestiere, and shiitake) and plants like *Mentha arvensis*, **3-Octanol** is utilized to create balanced and authentic fragrances.^[1] This document provides detailed application notes, experimental protocols, and quantitative data for the effective use of **3-Octanol** in fragrance research and development.

Physicochemical and Olfactory Properties of 3-Octanol

A comprehensive understanding of **3-Octanol**'s properties is essential for its successful application in perfumery. The following tables summarize key quantitative data.

Table 1: Physicochemical Properties of **3-Octanol**

Property	Value	Source
Molecular Formula	C ₈ H ₁₈ O	[3]
Molecular Weight	130.23 g/mol	[3]
CAS Number	589-98-0	[4]
Appearance	Colorless liquid	[2]
Boiling Point	174-176 °C	Sigma-Aldrich
Vapor Pressure	~1 mmHg (at 20 °C)	Sigma-Aldrich
Flash Point	68 °C	Sigma-Aldrich
Density	0.818 g/mL (at 25 °C)	Sigma-Aldrich
Water Solubility	1.5 g/L (at 25 °C)	LookChem

Table 2: Olfactory Profile of **3-Octanol**

Parameter	Description	Source
Odor Type	Earthy, mushroom, herbaceous, nutty, slightly woody and minty	[3][4]
Taste Description	Musty, mushroom, earthy, creamy, dairy (at 5.00 ppm)	[3]
Natural Occurrence	Mushrooms (Boletus, Shiitake), Mentha arvensis, Thyme, Pimentos	[1][4]

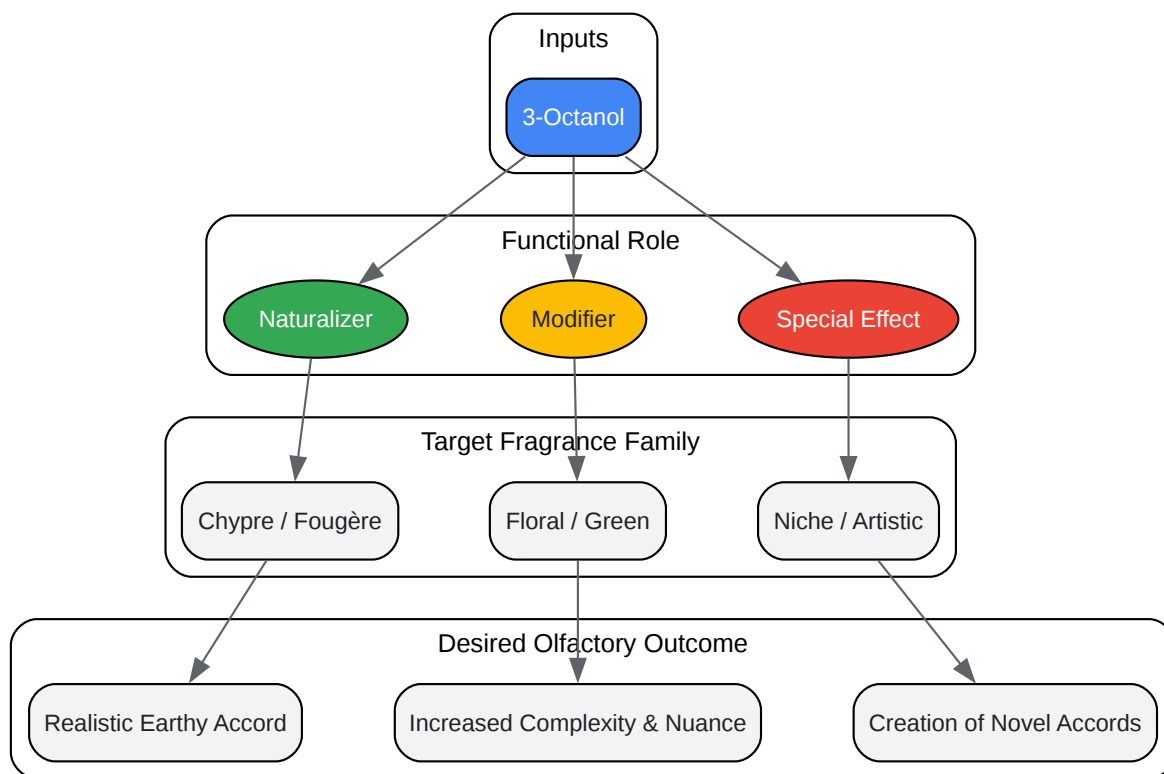
Applications in Fragrance Compositions

3-Octanol is primarily used as a top to middle note in fragrance creation, contributing a fresh, natural, and earthy character.[3] Its ability to blend harmoniously with other ingredients makes it a valuable modifier in various fragrance families.[1]

Functional Roles of 3-Octanol in Perfumery:

- **Naturalizer:** Imparts a realistic, damp earth or forest floor aroma, enhancing natural-themed fragrances (e.g., chypre, fougère).
- **Modifier:** Adds complexity and a unique twist to floral, green, and citrus accords. It can cut through excessive sweetness and add a sophisticated, savory nuance.
- **Special Effect:** Creates novel and intriguing accords, such as petrichor (the smell of rain on dry earth) or damp cellar notes in niche and artistic perfumery.

The following diagram illustrates the logical relationships in utilizing **3-Octanol** in fragrance formulation.



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Logical workflow for the application of **3-Octanol** in fragrance formulation.

Experimental Protocols

Protocol for Sensory Evaluation of 3-Octanol

This protocol outlines a standardized method for the sensory evaluation of **3-Octanol** by a trained panel.

Objective: To characterize the odor profile of **3-Octanol** and evaluate its intensity at different concentrations.

Materials:

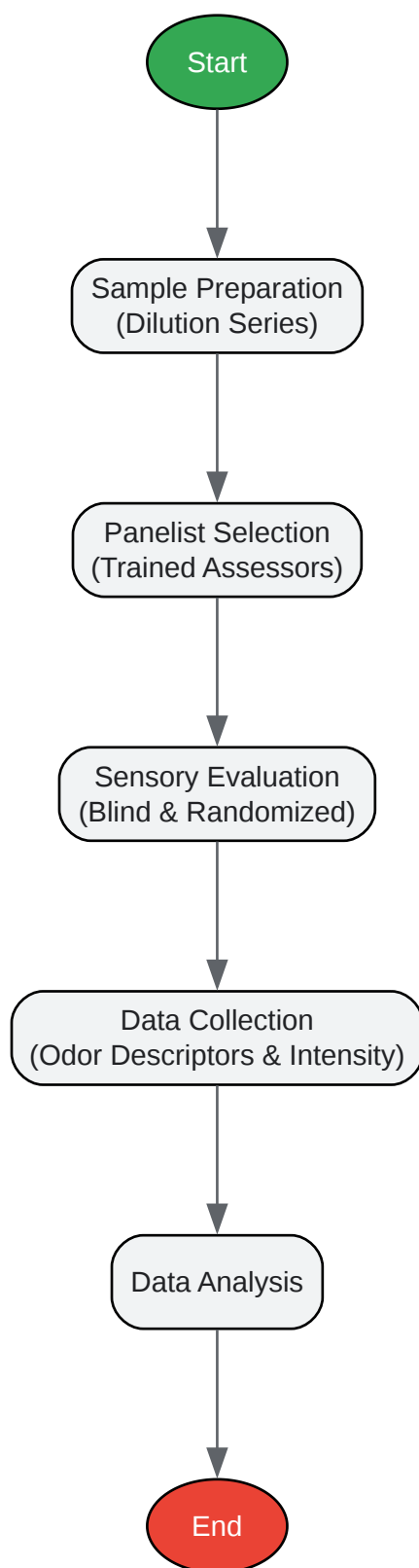
- **3-Octanol** (high purity)
- Odorless solvent (e.g., dipropylene glycol or ethanol)
- Glass vials with PTFE-lined caps
- Perfumer's smelling strips
- Controlled environment sensory booths

Procedure:

- **Sample Preparation:** Prepare a dilution series of **3-Octanol** in the chosen solvent (e.g., 10%, 5%, 1%, 0.1% v/v).
- **Panelist Selection:** Select a panel of at least 10-15 trained assessors, screened for their olfactory acuity.
- **Testing Environment:** Conduct the evaluation in individual sensory booths with controlled temperature, humidity, and ventilation to prevent cross-contamination of odors.
- **Evaluation:**
 - Dip smelling strips into each dilution for a standardized duration (e.g., 2 seconds).
 - Present the smelling strips to the panelists in a randomized and blind manner.

- Instruct panelists to evaluate the odor at different time intervals (top, middle, and base notes) and record their descriptions.
- Use a rating scale (e.g., 1-9) to score the intensity of the perceived aroma.
- Data Analysis: Analyze the collected data to determine the consensus odor profile and the concentration-intensity relationship.

The following diagram illustrates the workflow for the sensory evaluation protocol.



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Workflow for the sensory evaluation of **3-Octanol**.

Protocol for Gas Chromatography-Olfactometry (GC-O) Analysis

This protocol describes a general method for identifying the contribution of **3-Octanol** to the overall aroma of a complex fragrance mixture.

Objective: To isolate and characterize the odor of **3-Octanol** as it elutes from the gas chromatograph.

Materials and Equipment:

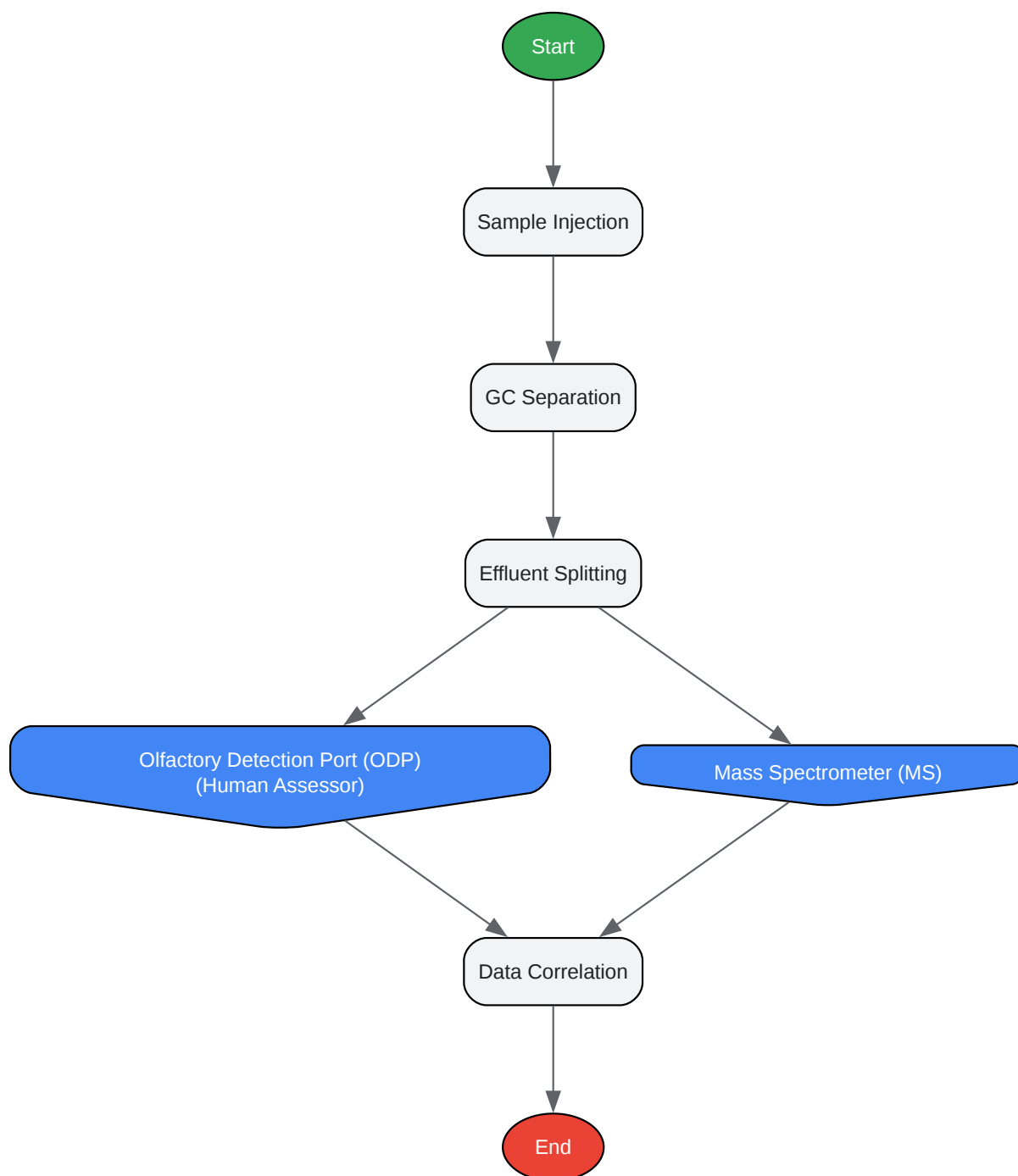
- Gas Chromatograph with a Mass Spectrometer (MS) and an Olfactory Detection Port (ODP)
- HP-5MS capillary column (or similar)
- Helium carrier gas
- Fragrance sample containing **3-Octanol**
- Trained human assessor

Procedure:

- Sample Injection: Inject a suitable amount of the fragrance sample into the GC.
- GC Separation: Program the GC oven temperature to effectively separate the volatile compounds. A typical program might be: start at 37°C, ramp to 100°C at 3.5°C/min, then ramp to 250°C at 15°C/min.
- Effluent Splitting: Split the column effluent between the MS detector and the ODP (e.g., a 1:1 split).
- Olfactory Detection: A trained assessor sniffs the effluent at the ODP and provides a description of the perceived odor and its intensity at different retention times.
- Mass Spectrometry Detection: Simultaneously, the MS detector records the mass spectra of the eluting compounds.

- **Data Correlation:** Correlate the assessor's perception of a mushroom-like odor with the retention time and mass spectrum of **3-Octanol** to confirm its contribution to the overall scent.

The following diagram illustrates the experimental workflow for GC-O analysis.



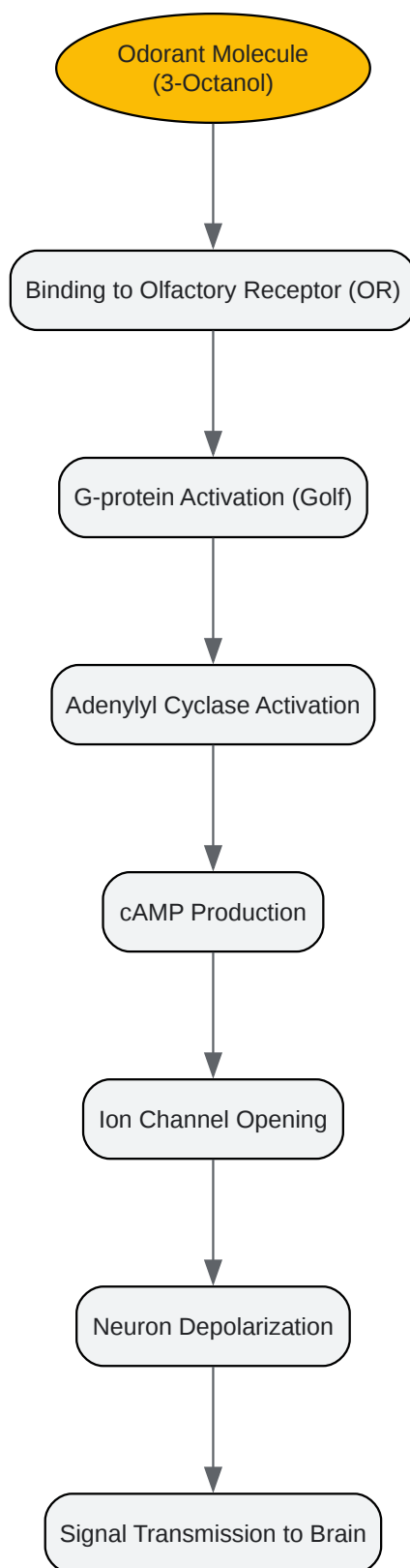
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Experimental workflow for Gas Chromatography-Olfactometry (GC-O) analysis.

Olfactory Signaling Pathway

The perception of **3-Octanol**, like other odorants, is initiated by the binding of the molecule to specific olfactory receptors in the nasal epithelium. This triggers a cascade of intracellular events leading to the generation of a neural signal that is interpreted by the brain as a specific scent.

The following diagram provides a simplified overview of the olfactory signaling pathway.



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